

Application Notes and Protocols for SMI 6860766 in Mouse Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SMI 6860766

Cat. No.: B15585280

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

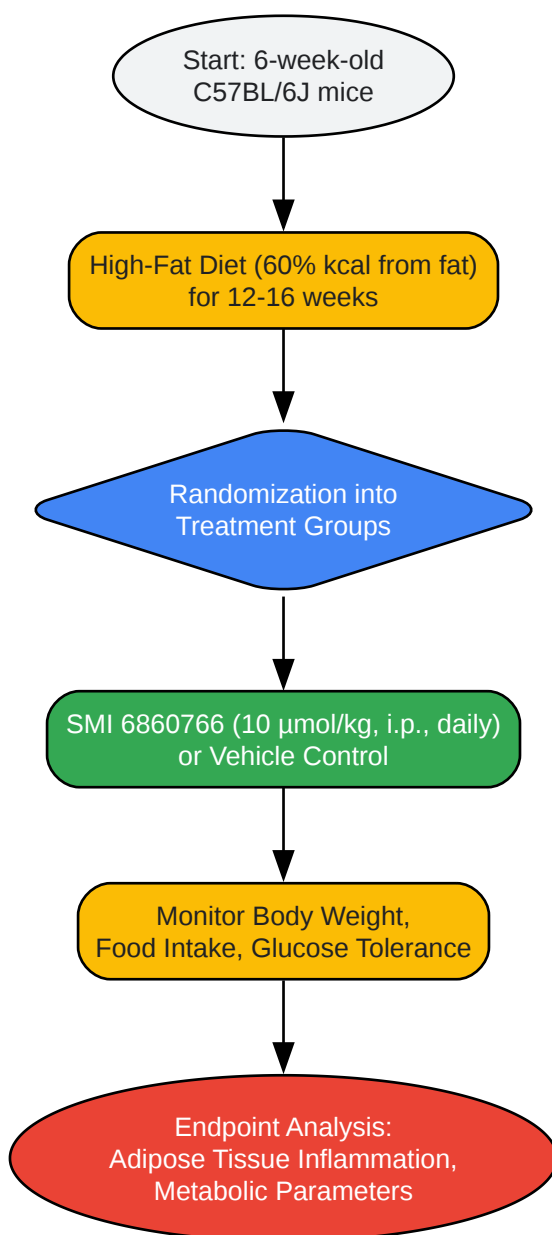
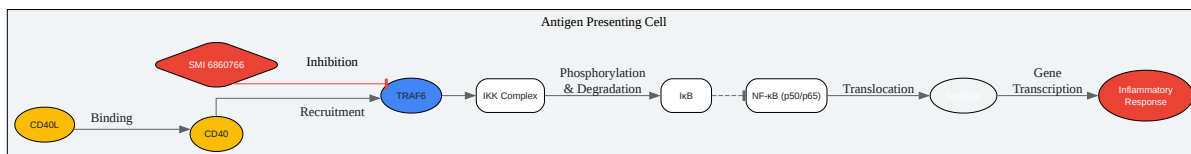
Introduction

SMI 6860766 is a small molecule inhibitor that specifically targets the interaction between CD40 and TNF receptor-associated factor 6 (TRAF6). This interaction is a critical node in inflammatory signaling pathways, making **SMI 6860766** a valuable tool for investigating the role of CD40-TRAF6 signaling in various disease models. These application notes provide detailed protocols and dosage information for the use of **SMI 6860766** in mouse models of diet-induced obesity and other inflammatory conditions.

Mechanism of Action

SMI 6860766 functions by disrupting the binding of TRAF6 to the cytoplasmic domain of CD40. This inhibition prevents the downstream activation of pro-inflammatory signaling cascades, including the NF- κ B pathway. By blocking this interaction, **SMI 6860766** can effectively reduce the production of inflammatory cytokines and mitigate inflammatory responses in vivo.

Signaling Pathway of CD40-TRAF6 Inhibition by **SMI 6860766**



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for SMI 6860766 in Mouse Models]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15585280/docs#application-notes-and-protocols-for-smi-6860766-in-mouse-models\]](https://www.benchchem.com/product/b15585280/docs#application-notes-and-protocols-for-smi-6860766-in-mouse-models)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)